

# p-Cumate Inducible System: Application Notes and Protocols for Metabolic Engineering

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## Compound of Interest

Compound Name: *p-Cumate*

Cat. No.: B1230055

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The **p-cumate** inducible system is a powerful tool for regulating gene expression in a wide range of prokaryotic and eukaryotic organisms. Its tight regulation, low basal expression, and dose-dependent response make it particularly well-suited for applications in metabolic engineering, synthetic biology, and drug development. This document provides detailed application notes and protocols for utilizing the **p-cumate** system to control the expression of genes of interest.

## Introduction to the p-Cumate Inducible System

The **p-cumate** system is a negatively regulated expression system derived from the *Pseudomonas putida* F1 cym and cmt operons, which are involved in the catabolism of p-cymene and **p-cumate**. The system relies on two key components: the CymR repressor protein and the cmt operator sequence (CuO).

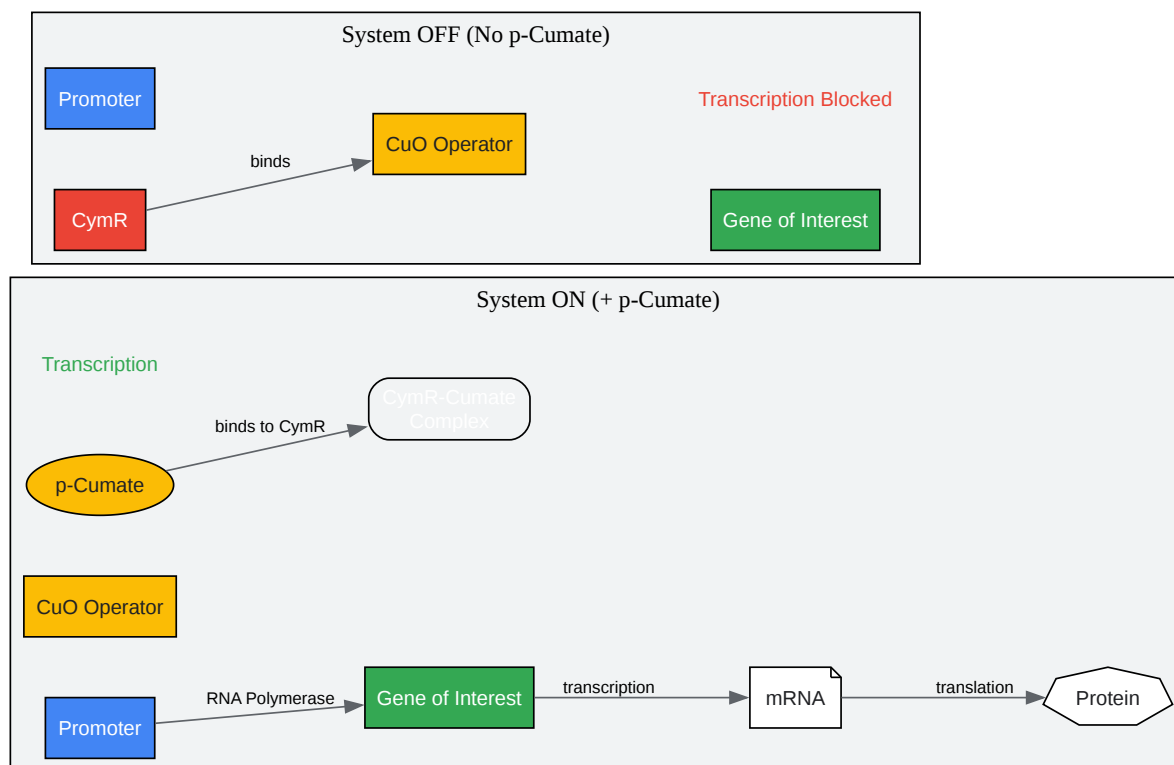
In the absence of the inducer, **p-cumate**, the CymR repressor binds to the CuO operator sequence placed downstream of a promoter in an expression vector. This binding physically blocks transcription of the downstream gene of interest. When **p-cumate** is added to the culture medium, it binds to CymR, causing a conformational change that leads to its dissociation from the CuO operator. This allows the host cell's RNA polymerase to access the promoter and initiate transcription of the target gene.

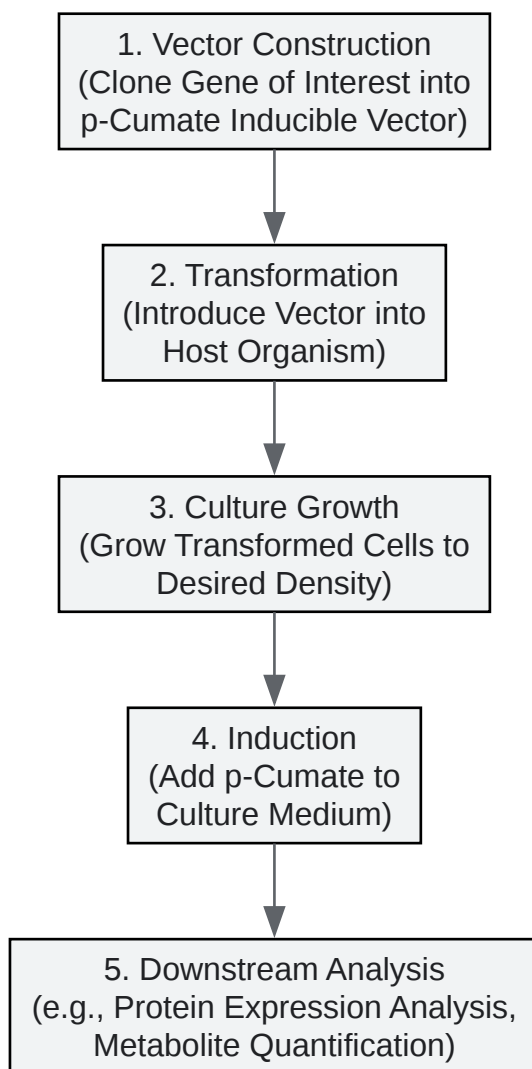
Key Advantages of the **p-Cumate** System:

- **Tight Regulation and Low Basal Expression:** The system exhibits very low levels of gene expression in the uninduced state, which is crucial when dealing with toxic proteins or for precise metabolic control.
- **Dose-Dependent Induction:** The level of gene expression can be finely tuned by varying the concentration of **p-cumate**, allowing for optimization of metabolic pathways or protein production.
- **High Induction Ratios:** The **p-cumate** system can achieve high induction ratios, often several orders of magnitude, providing a clear distinction between the "off" and "on" states.
- **Low Cost and Low Toxicity of the Inducer:** **p-Cumate** is an inexpensive and readily available compound that is generally non-toxic to a wide range of host organisms at effective concentrations.
- **Orthogonality:** The **p-cumate** system is orthogonal to commonly used inducible systems like the lac system, enabling independent control of multiple genes.

## Mechanism of Action

The mechanism of the **p-cumate** inducible system is a straightforward transcriptional repression-derepression model.





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